

Safe Disposal of 1,4-dibromo-2-butene: A Procedural Guide

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Compound of Interest

Compound Name: 1,2-Butadiene, 1,4-dibromo-

Cat. No.: B15481738

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the disposal of 1,4-dibromo-2-butene, a related compound to the queried **1,2-Butadiene, 1,4-dibromo-**. The information is derived from safety data sheets (SDS) for similar compounds, as "**1,2-Butadiene, 1,4-dibromo-**" is not a commonly available chemical designation. The primary focus of this guidance will be on trans-1,4-Dibromo-2-butene, the most relevant available analog.

Key Safety and Physical Properties

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for trans-1,4-dibromo-2-butene.

Property	Value
Molecular Formula	C4H6Br2
Molecular Weight	213.9 g/mol
Appearance	Beige Solid
Melting Point	48 - 53 °C / 118.4 - 127.4 °F[1]
Boiling Point	205 °C / 401 °F @ 760 mmHg[1]
Flash Point	> 113 °C / > 235.4 °F[1]

Personal Protective Equipment (PPE) and Handling

When handling 1,4-dibromo-2-butene, appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood. [1] Emergency safety showers and eyewash stations should be in close proximity to the workstation.[1]

Disposal Protocol

The disposal of 1,4-dibromo-2-butene must be conducted in accordance with federal, state, and local regulations. The following protocol provides a general guideline for its disposal.

1. Waste Collection:

- Collect waste material in its original container or a suitable, properly labeled, and sealed container.
- Do not mix with other waste materials.[2]
- Handle uncleaned containers as you would the product itself.[2]

2. Storage Pending Disposal:

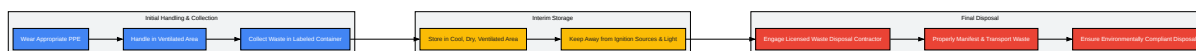
- Store waste containers in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1][3]
- Keep containers tightly closed.[1]
- The substance is light-sensitive, so storage in a dark location is recommended.[1]

3. Transportation and Final Disposal:

- Waste must be disposed of by a licensed and approved waste disposal company.
- Proper shipping names for related compounds include "CORROSIVE SOLID, TOXIC, N.O.S." [1]
- Discharge into the environment must be avoided.[2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of 1,4-dibromo-2-butene.



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